

Isoamyl phenylacetate proper disposal procedures

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Compound of Interest

Compound Name: *Isoamyl phenylacetate*

Cat. No.: *B094502*

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Proper disposal of **isoamyl phenylacetate** is critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound responsibly. Adherence to these protocols is essential for maintaining a safe working environment and complying with regulatory standards.

Immediate Safety and Handling

Before handling **isoamyl phenylacetate**, it is imperative to be familiar with its potential hazards and to use appropriate personal protective equipment (PPE).

Handling Precautions:

- Handle the compound in a well-ventilated area to avoid inhalation of vapors.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Keep the chemical away from food, drink, and animal feed.[\[1\]](#)
- Do not smoke when using this substance.[\[1\]](#)
- Keep containers tightly sealed and store in a cool, dry place away from direct sunlight and high-fire-hazard areas.[\[1\]](#)

Required Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves resistant to the chemical.[\[1\]](#)
- Eye Protection: Use safety glasses or goggles to prevent eye contact.[\[1\]](#)
- Respiratory Protection: If ventilation is inadequate, use appropriate respiratory equipment.[\[1\]](#)

Quantitative Data for Isoamyl Phenylacetate

The following table summarizes key quantitative data for **isoamyl phenylacetate**, which is essential for risk assessment and handling procedures.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₈ O ₂	[1]
Molecular Weight	206.28 g/mol	[1]
Flash Point	> 93.3 °C (> 200 °F)	[3]
Specific Gravity	0.973 - 0.981 @ 25 °C	[1]
Vapor Density	7.1 - 7.2 (Air = 1)	[1] [3]
Vapor Pressure	0.01 mm Hg @ 25 °C	[3]
Water Solubility	16.47 mg/L @ 20 °C	[1]
Log Partition Coefficient (Octanol/Water)	3.870 (estimated)	[1] [4]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Step-by-Step Spill Cleanup:

- Ensure Ventilation: Maintain adequate ventilation in the affected area.[\[1\]](#)

- Eliminate Ignition Sources: Remove any open flames, sparks, or sources of heat from the immediate vicinity.[3]
- Contain the Spill: Use an inert, non-combustible absorbent material such as sand, dry lime, or soda ash to cover the spill.[1] For larger spills, dike the material to prevent it from spreading.[3]
- Collect Absorbent Material: Carefully place the absorbed material into covered containers for disposal. Use non-sparking tools for this process.[1]
- Decontaminate the Area: Clean the spill area thoroughly.
- Prevent Environmental Contamination: Do not allow the spilled material or cleanup residue to enter drains, surface waters, or groundwaters.[1][5]

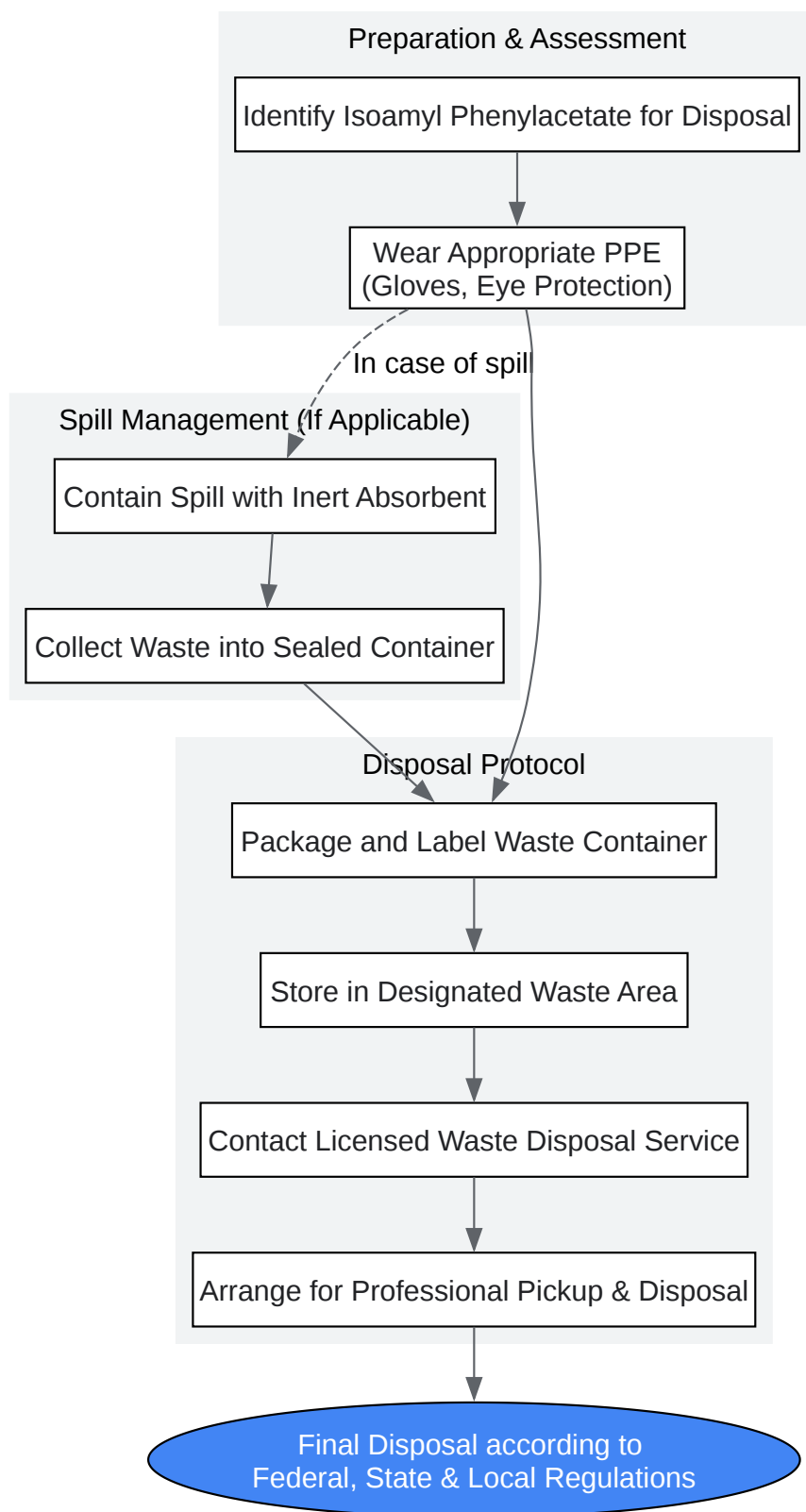
Proper Disposal Procedure

The final disposal of **isoamyl phenylacetate** and its contaminated materials must be handled by professionals to ensure compliance with all regulations.

- Professional Disposal Service: The primary method for disposal is to contact a licensed professional waste disposal service.[1] This ensures that the material is managed in accordance with federal, state, and local environmental regulations.[1]
- Packaging for Disposal:
 - Place waste **isoamyl phenylacetate** and any contaminated absorbent materials into suitable, sealed containers.
 - Contaminated packaging should be treated as unused product and disposed of in the same manner.[1]
 - Do not reuse empty containers; they should be emptied and sent to a suitable disposal site.[1]
- Environmental Considerations: **Isoamyl phenylacetate** is classified as hazardous to the aquatic environment.[5][6] It is designated as a Water Hazard Class 2 substance, meaning it is hazardous for water.[6] Therefore, it must not be discharged into the environment.[1][5]

Disposal Workflow Diagram

The following diagram outlines the logical steps for the proper disposal of **isoamyl phenylacetate**.



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Caption: Workflow for the safe disposal of **isoamyl phenylacetate**.

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